

Application Notes and Protocols for siRNA-mediated Knockdown of NUAKE1 Expression

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Compound of Interest

Compound Name: *Nuak1-IN-1*

Cat. No.: *B15619318*

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These application notes provide a comprehensive guide for the siRNA-mediated knockdown of NUAKE1 (NUAK family, SNF1-like kinase 1), a serine/threonine-protein kinase implicated in various cellular processes, including cell adhesion, proliferation, and stress response.

Dysregulation of NUAKE1 has been linked to several diseases, making it a person of interest for therapeutic intervention. This document outlines detailed protocols for experimental procedures and presents quantitative data on the effects of NUAKE1 knockdown.

Data Presentation

Table 1: Efficiency of siRNA-mediated NUAKE1 Knockdown

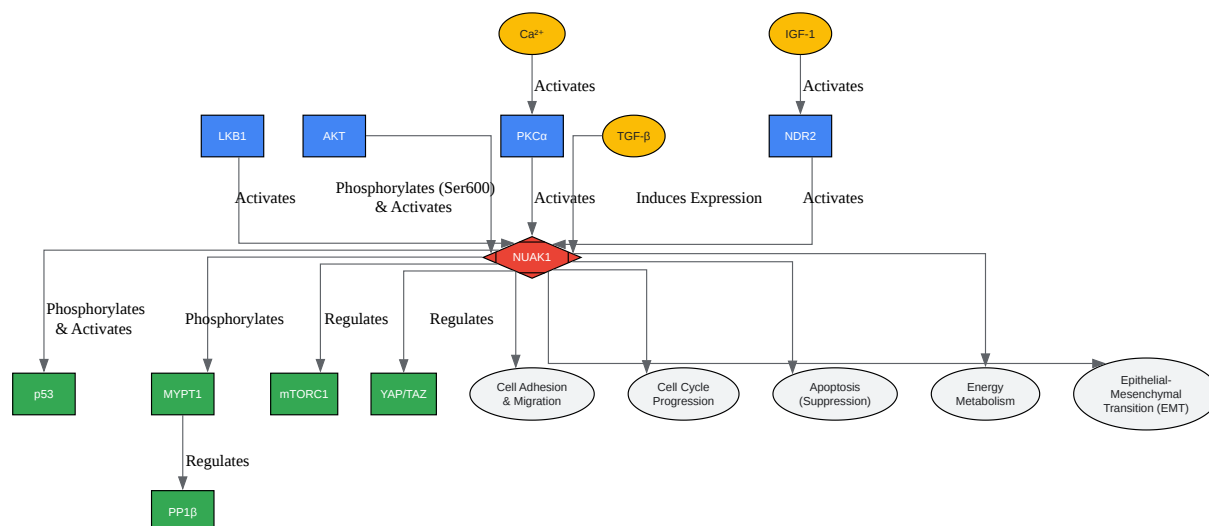
Cell Line	siRNA Target Sequence/Product	Transfection Reagent	Knockdown Efficiency (mRNA)	Knockdown Efficiency (Protein)	Citation
Prostate Cancer (DU145, PC-3)	Not specified	Not specified	Significant decrease	Significant decrease	[1] [2]
Human Prostate Stromal (WPMY-1)	NUAK1-specific siRNA	Not specified	~68% reduction	Not specified	[3]
Pancreatic Cancer (Mia-PaCa-2)	NUAK1 si3, NUAK1 si5	Not specified	Not specified	Strong suppression	[4]
Breast Cancer (BT-549)	NUAK1-targeting siRNA	Not specified	Validated by RT-PCR	No effect on GPX4 protein levels	[5]

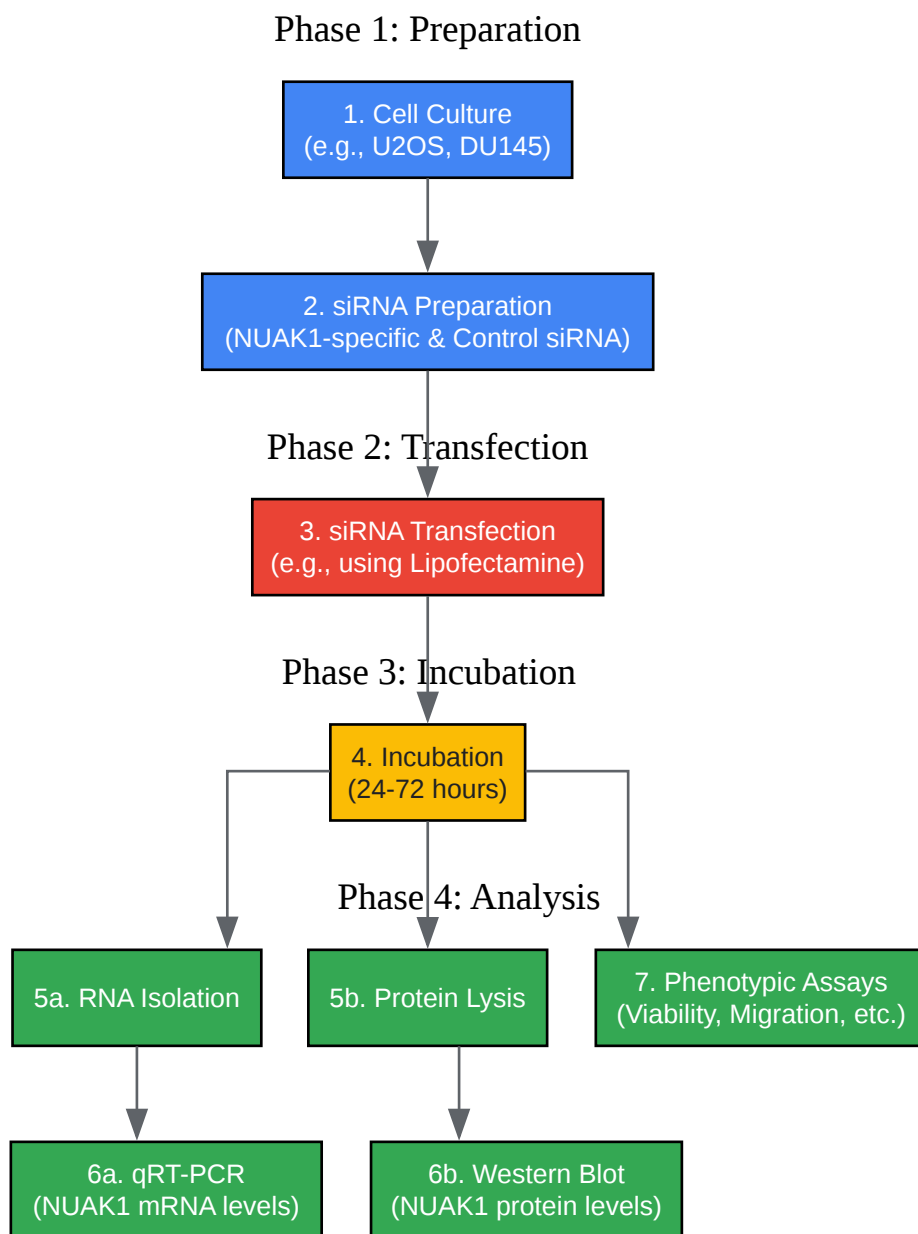
Table 2: Effects of NUAK1 Knockdown on Cellular Phenotypes

Cell Line	Phenotype Assessed	Quantitative Effect of Knockdown	Citation
Prostate Cancer (DU145, PC-3)	Migration & Invasion	Drastic impairment	[1][2]
Human Prostate Stromal (WPMY-1)	Proliferation (Ki-67 mRNA)	~75% decrease	[3]
Human Prostate Stromal (WPMY-1)	Cell Viability	~31% decrease	[3]
Human Prostate Stromal (WPMY-1)	Apoptosis (Dead Cells)	2.8-fold increase	[3]
Pancreatic Cancer (Mia-PaCa-2)	Proliferation	Significantly reduced	[4]
Pancreatic Cancer (Mia-PaCa-2)	Supernumerary Centrosomes	Sharp increase	[4]
Non-Small Cell Lung Cancer	Proliferation & Motility	Reduction	[6]
Ovarian Cancer	Spheroid Integrity & Adhesion	Reduced	[6]

Signaling Pathways

NUAK1 is a key downstream effector of the LKB1 tumor suppressor kinase and is involved in multiple signaling pathways that regulate cell growth, survival, and metabolism.[6]





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